

Application Notes and Protocols for Shp2-IN-22

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Compound of Interest

Compound Name: *Shp2-IN-22*

Cat. No.: *B12382442*

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Introduction

Shp2-IN-22 is a potent and selective allosteric inhibitor of Src homology 2 domain-containing protein tyrosine phosphatase 2 (SHP2). SHP2 is a non-receptor protein tyrosine phosphatase that plays a critical role in multiple signaling pathways, including the RAS-MAPK, PI3K-AKT, and JAK-STAT pathways.[1] Dysregulation of SHP2 activity is implicated in various cancers, making it a compelling target for therapeutic intervention. **Shp2-IN-22** has been shown to inhibit the proliferation, migration, and invasion of cancer cells, particularly those with KRAS mutations.[2] These application notes provide detailed protocols for the preparation and use of **Shp2-IN-22** in a research setting.

Physicochemical and Potency Data

A summary of the key quantitative data for **Shp2-IN-22** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₂ Cl ₂ N ₈ O	--INVALID-LINK--
Molecular Weight	497.38 g/mol	--INVALID-LINK--
IC ₅₀	17.7 nM	--INVALID-LINK--[2]
Appearance	Solid	--INVALID-LINK--
Solubility	Soluble in DMSO	--INVALID-LINK--
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	--INVALID-LINK--
Storage (in Solvent)	-80°C for 6 months, -20°C for 1 month	--INVALID-LINK--

Experimental Protocols

I. Preparation of **Shp2-IN-22** Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution of **Shp2-IN-22**, a common starting concentration for in vitro studies.

Materials:

- **Shp2-IN-22** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibrate:** Allow the vial of **Shp2-IN-22** powder to warm to room temperature before opening to prevent condensation.
- **Weigh:** Accurately weigh out a desired amount of **Shp2-IN-22** powder using an analytical balance. For example, to prepare 1 ml of a 10 mM stock solution, weigh out 4.97 mg of the compound.
- **Dissolve:** Add the appropriate volume of anhydrous DMSO to the powder. For a 10 mM solution from 4.97 mg of powder, add 1 mL of DMSO.
- **Mix:** Gently vortex the solution until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquot:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This will minimize freeze-thaw cycles and maintain the stability of the compound.
- **Store:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).

II. General Protocol for In Vitro Cell-Based Assays

This protocol provides a general workflow for treating cultured cells with **Shp2-IN-22**. The final working concentration will need to be optimized for each cell line and experimental endpoint. A typical starting point for a dose-response experiment could range from 1 nM to 10 μ M.

Materials:

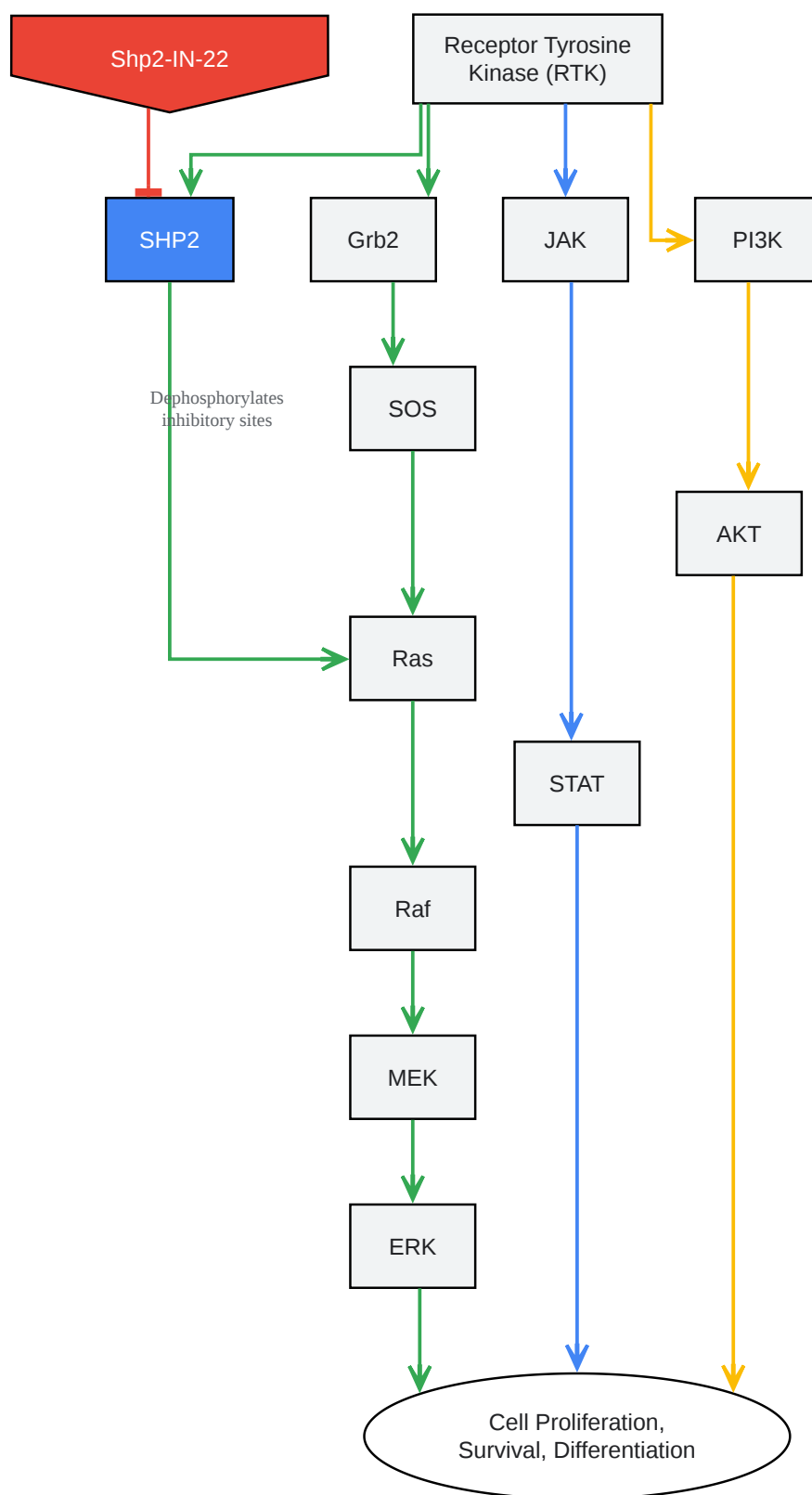
- 10 mM **Shp2-IN-22** stock solution in DMSO
- Complete cell culture medium appropriate for the cell line
- Cultured cells in multi-well plates
- Phosphate-buffered saline (PBS)
- Incubator (37°C, 5% CO₂)

Procedure:

- **Cell Seeding:** Seed cells in a multi-well plate at a density that will ensure they are in the exponential growth phase at the time of treatment. Allow the cells to adhere and recover overnight in a 37°C, 5% CO₂ incubator.
- **Prepare Working Solutions:** On the day of the experiment, thaw an aliquot of the 10 mM **Shp2-IN-22** stock solution. Prepare serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations. It is important to also prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of the inhibitor.
- **Treat Cells:** Remove the old medium from the cells and replace it with the medium containing the various concentrations of **Shp2-IN-22** or the vehicle control.
- **Incubate:** Return the plate to the incubator and incubate for the desired treatment duration. This will vary depending on the specific assay (e.g., 24, 48, or 72 hours for proliferation assays).
- **Assay:** Following incubation, perform the desired downstream analysis, such as a cell viability assay (e.g., MTT, CellTiter-Glo), western blotting for pathway analysis, or a migration/invasion assay.

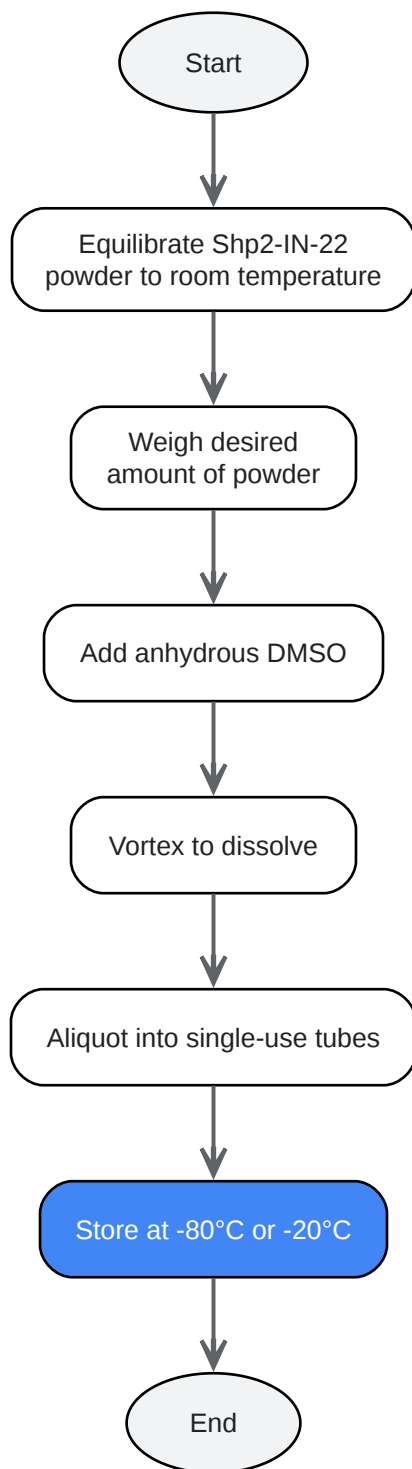
Visualizations

SHP2 Signaling Pathway



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Caption: SHP2's role in major signaling pathways.

Experimental Workflow for **Shp2-IN-22** Stock Solution Preparation[Click to download full resolution via product page](#)Caption: Workflow for preparing **Shp2-IN-22** stock solution.

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References

- 1. A cellular target engagement assay for the characterization of SHP2 (PTPN11) phosphatase inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]
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